

Application Notes and Protocols for IGF-I (24-41)

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Compound of Interest

Compound Name: IGF-I (24-41)

Cat. No.: B612642

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These guidelines are intended for researchers, scientists, and drug development professionals on the proper handling and storage of Insulin-like Growth Factor-I (24-41) to ensure its stability and efficacy in experimental settings.

Product Information

Insulin-like Growth Factor-I (24-41) is a fragment of the full-length IGF-I protein, consisting of amino acids 24 to 41. It is a polypeptide involved in various biological processes, including growth and development. Proper handling and storage are critical to maintain its biological activity.

Storage and Stability

To ensure the long-term stability of **IGF-I (24-41)**, it is crucial to adhere to the following storage conditions. The peptide is typically supplied in a lyophilized powder form.

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Shelf Life	Notes
Lyophilized Powder	-20°C	Up to 3 years[1][2]	Store in a dry place, protected from moisture.[1]
4°C	Up to 2 years[2]	For shorter-term storage.	
Reconstituted Solution	-80°C	Up to 1 year[1]	Recommended for long-term storage of stock solutions.[3]
-20°C	Up to 1 month[2][3]	Suitable for short-term storage of working aliquots.	

Note: Avoid repeated freeze-thaw cycles to prevent degradation of the peptide.[4] It is best practice to aliquot the reconstituted solution into single-use volumes.

Reconstitution Protocol

Proper reconstitution of lyophilized **IGF-I (24-41)** is essential for its use in downstream applications. The choice of solvent will depend on the experimental design.

Materials:

- Lyophilized **IGF-I (24-41)** vial
- Sterile, high-purity water[3][5] or other appropriate sterile solvent (e.g., 100 mM Acetic Acid[4])
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile tips

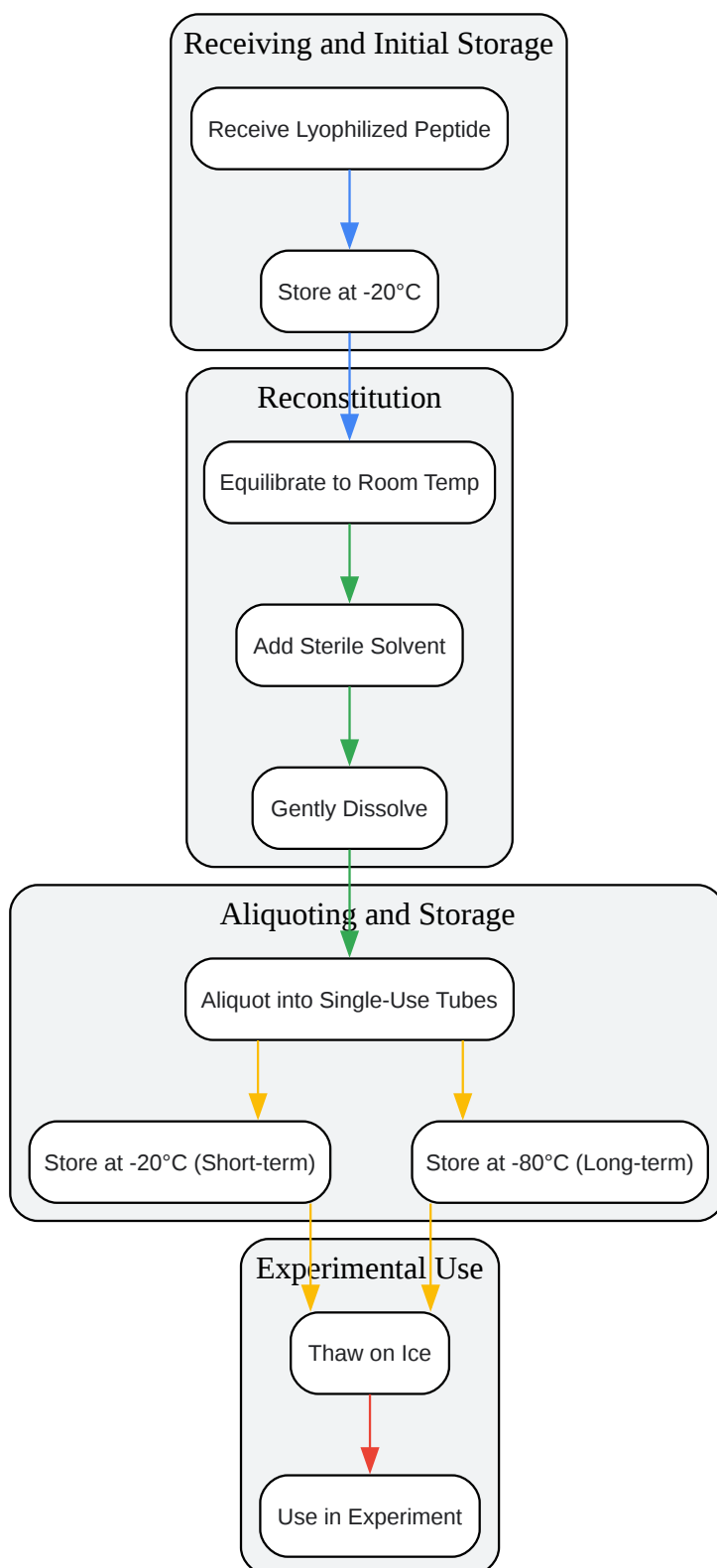
Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **IGF-I (24-41)** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which can affect the stability of the peptide.
- **Solvent Addition:** Carefully open the vial and add the recommended volume of sterile solvent to achieve the desired stock solution concentration. For general in vitro use, sterile water is a common solvent. For other applications, specific buffers or solvents may be required.
- **Dissolution:** Gently swirl or pipette the solution up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking or vortexing, as this can cause aggregation or degradation of the peptide.
- **Aliquoting:** Once the peptide is completely dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize waste and prevent degradation from repeated freeze-thaw cycles.
- **Storage:** Immediately store the aliquots at the recommended temperature (-80°C for long-term storage or -20°C for short-term storage) as outlined in Table 1.

For in vivo studies, specific formulations may be required. Common co-solvents include DMSO, PEG300, and Tween 80 in saline or PBS.[\[2\]](#)

Experimental Workflow and Handling

The following diagram illustrates the recommended workflow for handling and storing **IGF-I (24-41)** from receipt to experimental use.



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Caption: Workflow for **IGF-I (24-41)** handling and storage.

Safety Precautions

IGF-I (24-41) is intended for research use only and is not for human or animal consumption.^[1] Standard laboratory safety practices should be followed when handling this product. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the product in a well-ventilated area. For further safety information, refer to the product's Safety Data Sheet (SDS).

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References

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